

# Personal protective equipment for handling Deacetyldiltiazem-d4

**Author:** BenchChem Technical Support Team. **Date:** December 2025

## Compound of Interest

Compound Name: Deacetyldiltiazem-d4

Cat. No.: B602620

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## Essential Safety and Handling of Deacetyldiltiazem-d4

For researchers, scientists, and drug development professionals, ensuring safe handling of chemical compounds is paramount. This guide provides essential safety and logistical information for the personal protective equipment (PPE), handling, and disposal of **Deacetyldiltiazem-d4**, a labeled metabolite of Diltiazem.

## Quantitative Data Summary

The following table summarizes the key quantitative data available for **Deacetyldiltiazem-d4** and its related compounds. It is important to note that a comprehensive Safety Data Sheet (SDS) for **Deacetyldiltiazem-d4** is not readily available in the public domain; therefore, data from its parent compounds are used to infer safety precautions.

Property	Value	Source
Deacetyldiltiazem-d4		
Molecular Formula	C20H20D4N2O3S	[1]
Molecular Weight	376.51 g/mol	[1]
CAS Number	112259-40-2	[1]
Form	Off-White to Pale Yellow Solid	[1]
Melting Point	84-86°C	[1]
Solubility	Chloroform, Dichloromethane, Ethanol, Methanol	[1]
Storage Temperature	4°C	[1]
Deacetyldiltiazem-d4 Hydrochloride		
Molecular Formula	C20H25ClN2O3S	[2]
Molecular Weight	413.0 g/mol	[2]
Diltiazem Hydrochloride (Parent Compound)		
Hazard Statement	Harmful if swallowed. May cause harm to the unborn child.	[3][4][5]
GHS Classification	Acute Toxicity, Oral (Category 4)	[4][6]

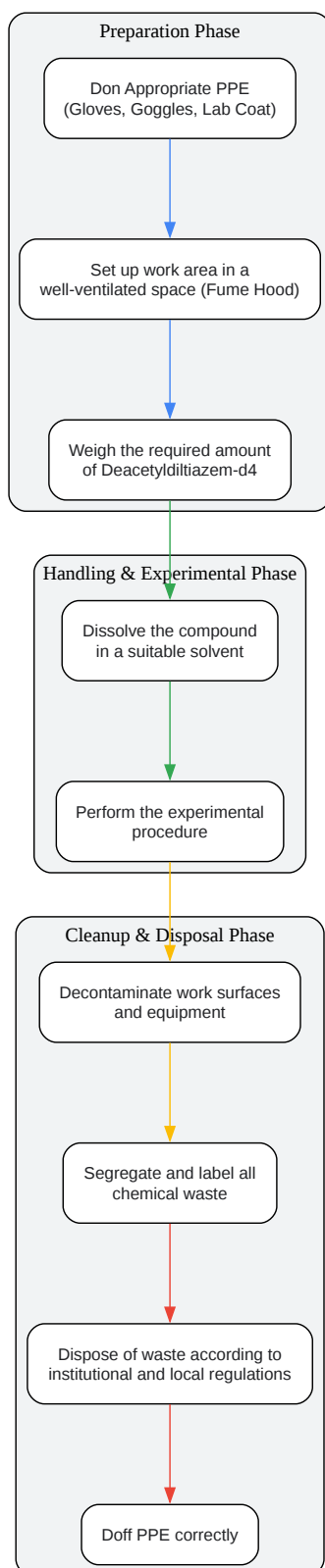
## Personal Protective Equipment (PPE)

Given the potential hazards associated with the parent compound, Diltiazem, which can be harmful if swallowed and may pose risks to the unborn child, a cautious approach to PPE is essential.[3] The following PPE is recommended when handling **Deacetyldiltiazem-d4**:

- **Eye and Face Protection:** Chemical splash goggles that meet the ANSI Z.87.1 standard should be worn whenever there is a potential for splashes.<sup>[7][8]</sup> A face shield worn over safety glasses is required if there is a risk of explosion or significant splash hazards.<sup>[7][9]</sup>
- **Skin Protection:**
  - **Gloves:** Disposable nitrile gloves are suitable for providing short-term protection against incidental contact.<sup>[7][8]</sup> For extended handling or when working with higher concentrations, consulting the glove manufacturer's chemical resistance guide is recommended.<sup>[7]</sup>
  - **Lab Coat:** A laboratory coat should be worn and fully buttoned to protect the skin.<sup>[7]</sup>
  - **Full Body Protection:** For situations with a higher risk of exposure, coveralls with a hood or a full-body protective suit may be necessary.<sup>[9]</sup>
- **Respiratory Protection:** Engineering controls, such as a fume hood, should be the primary method of controlling exposure to dust or aerosols.<sup>[7]</sup> If these controls are not sufficient to maintain exposure below permissible limits, a respirator is required.<sup>[7][9]</sup> The use of a respirator necessitates a formal respiratory protection program, including fit testing and training.<sup>[7]</sup>
- **Footwear:** Closed-toe and closed-heel shoes must be worn in the laboratory.<sup>[7][8]</sup> Avoid perforated shoes, sandals, or cloth sneakers.<sup>[8]</sup>

## Experimental Workflow and Safety Procedures

The following diagram illustrates the standard workflow for safely handling **Deacetyl diltiazem-d4** in a laboratory setting, from preparation to disposal.



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Caption: Workflow for Safe Handling of **Deacetyldiltiazem-d4**.

## Operational and Disposal Plans

### Handling and Storage:

- Use **Deacetyldiltiazem-d4** in a well-ventilated area, preferably within a chemical fume hood, to minimize inhalation exposure.<sup>[10]</sup>
- Avoid the formation of dust.<sup>[4]</sup>
- Store the compound at the recommended temperature of 4°C in a tightly sealed container.<sup>[1]</sup>
- Keep away from strong oxidizing agents.<sup>[10]</sup>

### First Aid Measures:

- If Swallowed: Call a poison center or doctor immediately.<sup>[4][5]</sup> Rinse mouth.<sup>[4][5]</sup>
- In Case of Eye Contact: Immediately flush eyes with plenty of water for at least 15 minutes.<sup>[3][10]</sup>
- In Case of Skin Contact: Remove contaminated clothing and wash the affected area with soap and water.<sup>[3][10]</sup>
- If Inhaled: Move the person to fresh air.<sup>[10]</sup>

### Spill and Disposal Procedures:

- Spills: In the event of a spill, contain the source if it is safe to do so.<sup>[3]</sup> For solid spills, use a method that avoids dust generation, such as a damp cloth or a HEPA-filtered vacuum.<sup>[3]</sup> Clean the spill area thoroughly.<sup>[3]</sup>
- Disposal: Dispose of waste containing **Deacetyldiltiazem-d4** in a labeled, sealed container.<sup>[3][4]</sup> All chemical waste must be disposed of in accordance with local, regional, and national regulations.<sup>[4]</sup> Do not allow the substance to enter sewers or surface water.<sup>[4]</sup>

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## References

- 1. usbio.net [usbio.net]
- 2. Desacetyl Diltiazem-d4 Hydrochloride | C<sub>20</sub>H<sub>25</sub>ClN<sub>2</sub>O<sub>3</sub>S | CID 154789965 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 3. cdn.pfizer.com [cdn.pfizer.com]
- 4. caelo.de [caelo.de]
- 5. cdn.caymanchem.com [cdn.caymanchem.com]
- 6. Deacetyldiltiazem hydrochloride | C<sub>20</sub>H<sub>25</sub>ClN<sub>2</sub>O<sub>3</sub>S | CID 12449428 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 7. Chemical Safety: Personal Protective Equipment | Environment, Health & Safety [ehs.ucsf.edu]
- 8. ehs.princeton.edu [ehs.princeton.edu]
- 9. creativesafetysupply.com [creativesafetysupply.com]
- 10. sciegenpharm.com [sciegenpharm.com]
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Address: 3281 E Guasti Rd

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